

# Technical Guide: Synthesis of D-(+)-Cellohexose Eicosaacetate

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## Compound of Interest

Compound Name: *D-(+)-Cellohexose eicosaacetate*

Cat. No.: B593227

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This technical guide provides a comprehensive overview of the synthesis pathway for **D-(+)-Cellohexose eicosaacetate**, a fully acetylated derivative of cellohexaose. This document details the core chemical transformations, experimental methodologies, and quantitative data to support research and development activities.

## Introduction

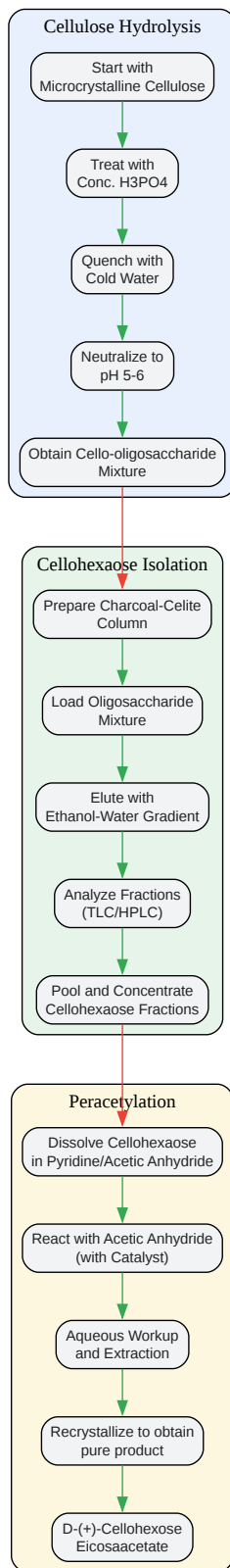
**D-(+)-Cellohexose eicosaacetate** is a peracetylated cello-oligosaccharide with six  $\beta$ -(1  $\rightarrow$  4) linked D-glucopyranose units. The hydroxyl groups of each glucose unit are acetylated, resulting in a total of twenty acetate groups. Peracetylated carbohydrates are important intermediates in carbohydrate chemistry, often exhibiting improved solubility in organic solvents and serving as key precursors for the synthesis of various glycosides and other carbohydrate derivatives. This guide outlines a common synthetic approach, beginning with the depolymerization of cellulose to obtain cellohexaose, followed by its complete acetylation.

## Synthesis Pathway Overview

The synthesis of **D-(+)-Cellohexose eicosaacetate** is a two-step process:

- Controlled Hydrolysis of Cellulose: Cellulose, a readily available biopolymer, is subjected to controlled hydrolysis to yield a mixture of cello-oligosaccharides of varying degrees of polymerization (DP).

- Isolation of Cellohexaose: The desired cellohexaose (DP6) is isolated from the mixture of oligosaccharides through chromatographic techniques.
- Peracetylation of Cellohexaose: The isolated cellohexaose is then fully acetylated to yield **D-(+)-Cellohexose eicosaacetate**.



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